

Technical Guide: Galanin(2-29) Binding Affinity & Receptor Selectivity[1]

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Compound of Interest

Compound Name: *Rat galanin(2-29)*

Cat. No.: *B14789508*

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Executive Summary

Galanin(2-29) is an N-terminally truncated fragment of the neuropeptide Galanin.[1] Its primary utility in molecular pharmacology lies in its subtype selectivity. Unlike the full-length parent peptide Galanin(1-29), which binds with nanomolar affinity to all three galanin receptor subtypes (GAL1, GAL2, and GAL3), Galanin(2-29) retains high affinity and agonist activity at GAL2 but exhibits significantly reduced affinity for GAL1.[1]

This guide details the binding kinetics, structural pharmacophores, and experimental protocols required to utilize Galanin(2-29) as a tool compound for dissecting GAL2-mediated signaling pathways.

Molecular Pharmacology: The Structural Basis of Selectivity

The selectivity of Galanin(2-29) is driven by the differential requirement of the N-terminal Glycine residue (Gly

) for receptor binding.[1]

The N-Terminal Pharmacophore

The first 15 amino acids of Galanin are highly conserved across species.^[2] Mutagenesis and truncation studies have established that the N-terminus is the "address" region responsible for high-affinity binding.

- **GAL1 Requirement:** The presence of Gly

is critical for high-affinity binding to the GAL1 receptor. Removal of this residue (as in Galanin(2-29)) disrupts the hydrogen bonding network within the GAL1 orthosteric pocket, leading to a drastic loss in affinity (

shifts from ~1 nM to >80 nM).^[1]

- **GAL2 Tolerance:** The GAL2 receptor binding pocket is more tolerant of N-terminal truncation.

While Trp

and Tyr

are essential for activation, the loss of Gly

has a negligible effect on binding energy.

Key Residue Interactions

Residue	Role in GAL1	Role in GAL2
Gly	Critical: Anchors peptide via H-bonds. ^{[1][3]}	Non-Critical: Minimal impact on affinity.
Trp	Essential: Hydrophobic interaction (stacking). ^{[1][3]}	Essential: Hydrophobic interaction. ^{[1][3]}
Asn	Important for orientation.	Important for orientation. ^[1]
Tyr	Essential: Critical pharmacophore. ^{[1][2][3]}	Essential: Critical pharmacophore. ^{[1][2]}

Binding Affinity Profile (Quantitative Data)

The following data summarizes comparative

values derived from radioligand binding assays using

I-Galanin as the tracer.

Table 1: Comparative Binding Affinities ()

Note: Values represent consensus means from rat receptor studies (rGAL1, rGAL2).

Ligand	rGAL1 Affinity ()	rGAL2 Affinity ()	Selectivity Ratio (GAL1/GAL2)	Functional Outcome
Galanin(1-29)	0.2 – 1.0 nM	0.5 – 1.5 nM	~1 (Non-selective)	Full Agonist (Both)
Galanin(2-29)	85 – 500 nM	1.9 – 5.0 nM	>40-fold	GAL2 Selective Agonist

Interpretation:

- At physiological concentrations (low nanomolar), Galanin(2-29) will occupy GAL2 receptors but leave GAL1 receptors largely unbound.[\[1\]](#)
- This window allows researchers to attribute observed phenotypic effects (e.g., neurite outgrowth, nociception modulation) specifically to GAL2 activation.

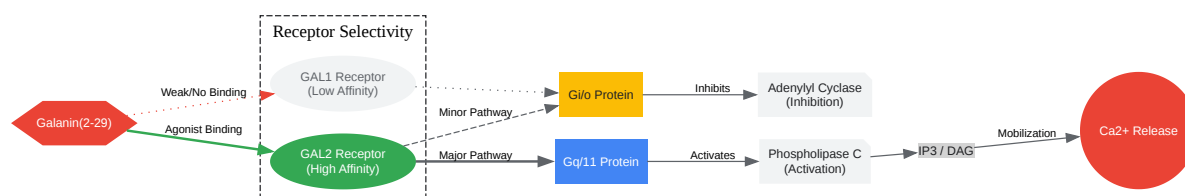
Signaling & Functional Consequences[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Binding is only the first step. The utility of Galanin(2-29) is further defined by the divergence in downstream signaling pathways between GAL1 and GAL2.

Pathway Divergence Diagram

GAL1 couples primarily to

proteins, inhibiting adenylyl cyclase.[\[1\]](#) GAL2 is unique in its ability to promiscuously couple to , driving Calcium mobilization.[\[1\]](#)



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Caption: Differential signaling activation. Galanin(2-29) preferentially activates the GAL2-Gq-PLC pathway, leading to intracellular Calcium release, while avoiding GAL1-mediated cAMP inhibition.

Experimental Methodology: Radioligand Binding Assay[9][10][11][12][13]

To validate the affinity of Galanin(2-29) in your specific cellular model, use the following Competition Binding Protocol. This assay measures the ability of non-radioactive Galanin(2-29) to displace

I-Galanin.[1]

Reagents & Buffers[1][3]

- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 5 mM MgCl

, 0.1 mM EDTA, 0.3% BSA (to prevent peptide adsorption).[1]

- Radioligand:

I-Porcine Galanin (Specific Activity ~2200 Ci/mmol).[1] Concentration: 0.1 – 0.2 nM.

- Competitor: Galanin(2-29) (Serial dilutions:

M to

M).[1]

- Membrane Source: CHO or HEK293 cells stably expressing rGAL1 or rGAL2.

Step-by-Step Protocol

- Membrane Preparation:
 - Homogenize cells in ice-cold lysis buffer.
 - Centrifuge at 20,000 x g for 20 mins. Resuspend pellet in Assay Buffer.
 - Critical Check: Protein concentration should be optimized to bind <10% of total added radioligand (Zone A) to avoid ligand depletion artifacts.[1]
- Incubation:
 - In a 96-well plate, add:
 - 50 µL Competitor (Galanin(2-29) dilution series).[1]
 - 50 µL
I-Galanin.[1]
 - 100 µL Membrane suspension.
 - Incubate at 25°C for 60-90 minutes (equilibrium).
- Termination & Filtration:
 - Pre-soak GF/C glass fiber filters in 0.3% Polyethyleneimine (PEI) for 1 hour (reduces non-specific binding of the cationic peptide).[1]
 - Harvest using a vacuum manifold.
 - Wash filters 3x with ice-cold 50 mM Tris-HCl.

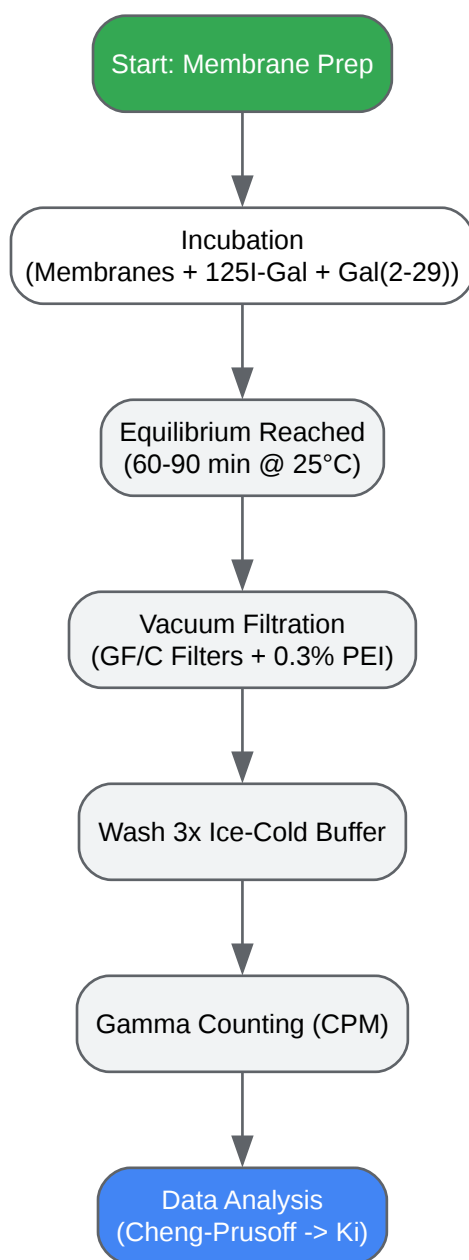
- Data Analysis:
 - Measure radioactivity (CPM) via gamma counter.[\[1\]](#)
 - Plot % Specific Binding vs. Log[Concentration].
 - Calculate
using non-linear regression (One-site competition model).
 - Convert to
using the Cheng-Prusoff equation:

(Where

is radioligand concentration and

is the affinity of the radioligand).[\[1\]](#)[\[4\]](#)

Workflow Diagram



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Caption: Standardized workflow for determining Ki values via competitive radioligand binding assay.

Implications for Drug Development[1]

Agonist vs. Antagonist Classification

It is vital to note that while Galanin(2-29) is an agonist at GAL2, its behavior at GAL1 is primarily characterized by low affinity.[1] It is not a potent antagonist at GAL1; rather, it is simply

"invisible" to GAL1 at therapeutic concentrations.

Therapeutic Relevance[1][14]

- Neuropathic Pain: GAL2 activation is associated with analgesic effects in specific pain models. Galanin(2-29) allows researchers to isolate this effect from GAL1-mediated sedation.[1]
- Neuroprotection: GAL2 signaling (/Akt/MAPK) promotes cell survival.[1] Galanin(2-29) is used to validate GAL2 as a target for neuroprotective therapies in Alzheimer's and stroke models.[1]

References

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